

Exploring TAS4464's Potential in Solid Tumor Research: A Technical Guide

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Compound of Interest

Compound Name: *TASP0433864*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the preclinical and clinical research surrounding TAS4464, a potent and selective inhibitor of the NEDD8-activating enzyme (NAE). It is designed to equip researchers, scientists, and drug development professionals with a comprehensive understanding of TAS4464's mechanism of action, its demonstrated anti-tumor activity in solid tumors, and the methodologies used to evaluate its efficacy.

Introduction to TAS4464 and the Neddylation Pathway

TAS4464 is a small molecule inhibitor that targets the NEDD8-activating enzyme (NAE), a critical component of the neddylation pathway. The neddylation pathway is a post-translational modification process, analogous to ubiquitination, that plays a crucial role in regulating the activity of cullin-RING ligases (CRLs). CRLs are the largest family of E3 ubiquitin ligases and are responsible for targeting a vast number of substrate proteins for proteasomal degradation. These substrates are involved in a wide array of cellular processes, including cell cycle progression, DNA damage response, and signal transduction.

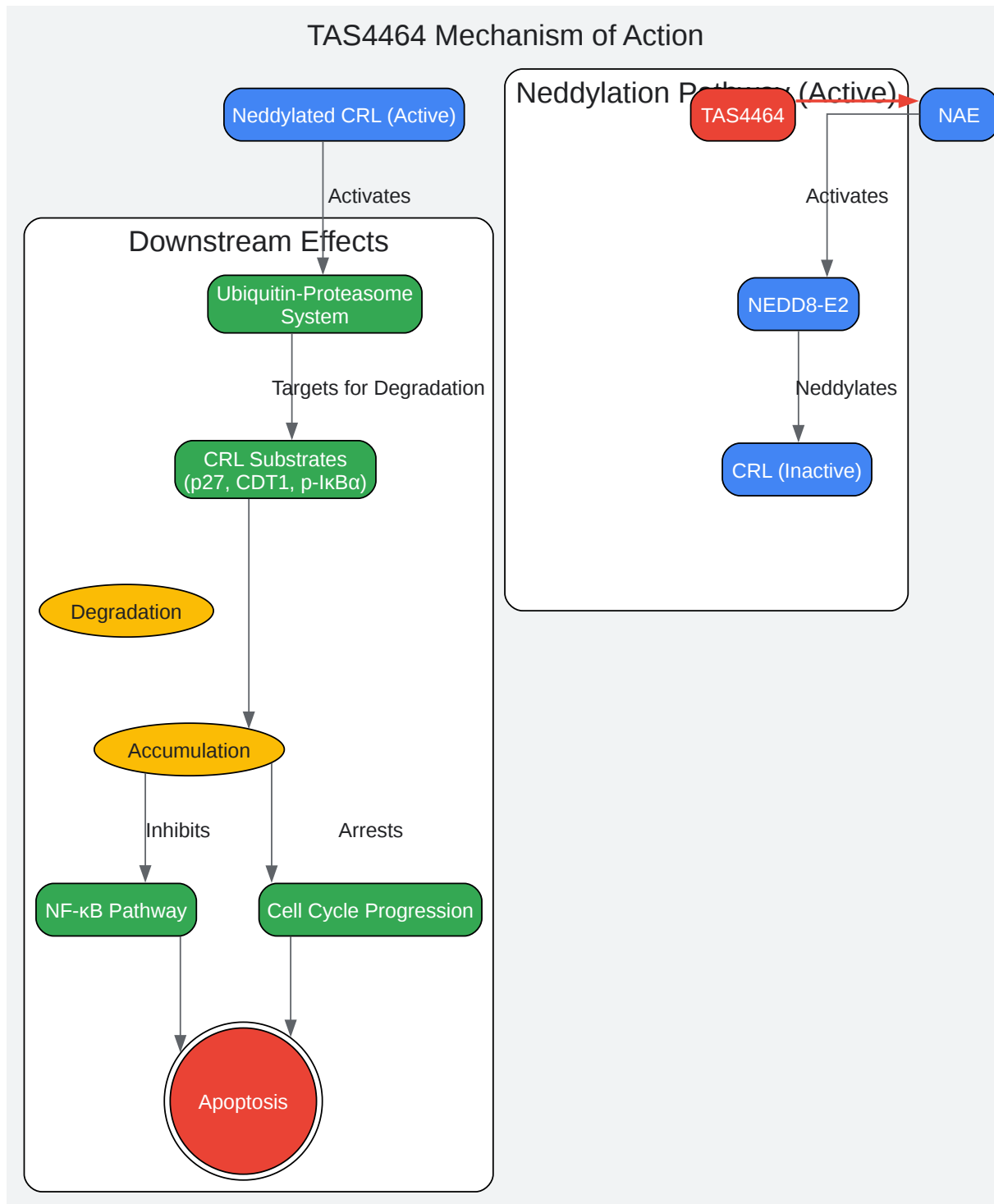
In many cancers, the neddylation pathway is hyperactivated, leading to the dysregulation of CRLs and the subsequent degradation of tumor suppressor proteins, thereby promoting cancer cell growth and survival. By inhibiting NAE, TAS4464 prevents the neddylation of cullins, leading to the inactivation of CRLs. This results in the accumulation of CRL substrate proteins, such as p27, CDT1, and phosphorylated I κ B α , which can in turn induce cell cycle arrest, apoptosis, and the suppression of pro-survival signaling pathways like NF- κ B.

Mechanism of Action of TAS4464

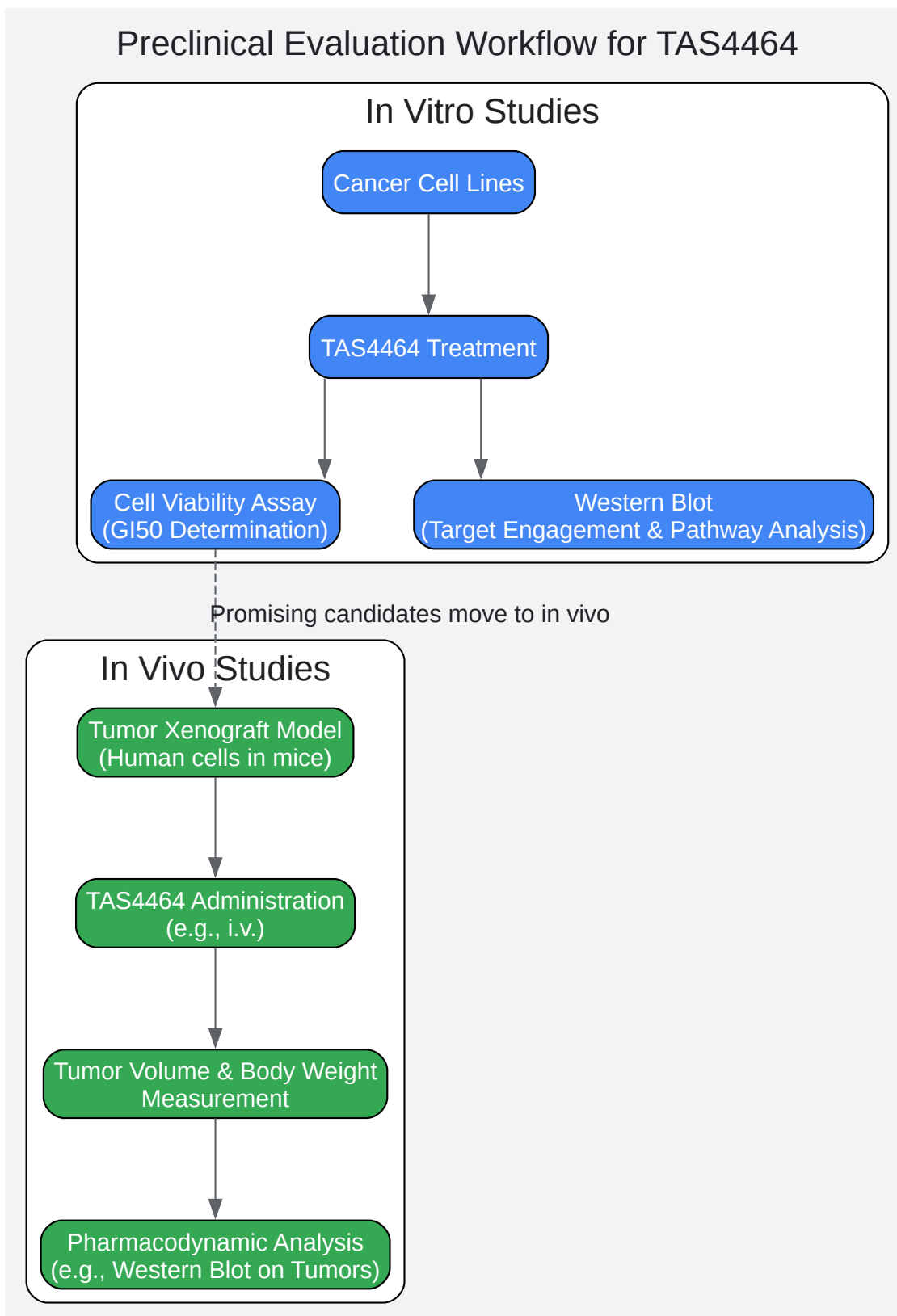
TAS4464 functions as a mechanism-based inhibitor of NAE. It forms a covalent adduct with NEDD8, which then inhibits the NAE enzyme. This highly selective inhibition of NAE disrupts the entire neddylation cascade.

The downstream effects of NAE inhibition by TAS4464 include:

- **Inhibition of Cullin Neddylation:** TAS4464 treatment leads to a dose-dependent decrease in neddylated cullins.
- **Accumulation of CRL Substrates:** The inactivation of CRLs results in the accumulation of key substrate proteins, including:
 - **CDT1 and p27:** Cell cycle regulators whose accumulation can lead to cell cycle arrest.
 - **Phosphorylated I κ B α :** An inhibitor of the NF- κ B pathway. Its accumulation prevents the activation of NF- κ B, a key driver of inflammation and cell survival.
 - **c-Myc:** A proto-oncogene that, when accumulated after TAS4464 treatment, can paradoxically induce apoptosis by upregulating the pro-apoptotic factor NOXA and downregulating the anti-apoptotic factor c-FLIP.
- **Induction of Apoptosis:** The culmination of these effects is the induction of apoptotic cell death, as evidenced by the cleavage of caspase-3 and PARP.



Preclinical Evaluation Workflow for TAS4464

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